

Ethyl 3-boronobenzenesulfonamide: A Comprehensive Guide for Researchers

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Compound of Interest

Compound Name:	Ethyl 3-boronobenzenesulfonamide
CAS No.:	871329-76-9
Cat. No.:	B1418720

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Abstract

This document provides a detailed technical guide on **Ethyl 3-boronobenzenesulfonamide**, a specialized chemical reagent categorized as a protein degrader building block. Recognizing the nascent state of publicly available research on this specific compound, this guide emphasizes its fundamental properties, safe handling protocols, and the theoretical framework of its application in targeted protein degradation. The content herein is designed to equip researchers, medicinal chemists, and drug development professionals with the foundational knowledge required to safely handle, store, and strategically incorporate this compound into novel research endeavors. We will delve into the causality behind the recommended handling procedures and contextualize its potential utility within the broader landscape of induced-proximity pharmacology.

Introduction to Ethyl 3-boronobenzenesulfonamide

Ethyl 3-boronobenzenesulfonamide is a boronic acid derivative of an ethyl sulfonamide. The presence of the boronic acid moiety makes it a versatile synthetic intermediate, particularly in

cross-coupling reactions. Its designation as a "Protein Degradation Building Block" suggests its intended use in the synthesis of bifunctional molecules such as Proteolysis-Targeting Chimeras (PROTACs) or other molecular glues, which are designed to hijack the cellular ubiquitin-proteasome system to induce the degradation of specific target proteins.

The boronic acid group can serve as a reactive handle for conjugation to other molecular fragments, such as a ligand for a target protein of interest or a linker moiety. The sulfonamide portion of the molecule may contribute to the overall physicochemical properties of the final compound or potentially interact with biological targets.

Physicochemical Properties and Specifications

A clear understanding of the physicochemical properties of a reagent is fundamental to its appropriate use and storage. The table below summarizes the key properties of **Ethyl 3-boronobenzenesulfonamide**.

Property	Value	Source
Chemical Formula	C ₈ H ₁₂ BN ₂ O ₄ S	[1] [2]
Molecular Weight	229.1 g/mol	[1] [2]
CAS Number	871329-76-9	[1]
Purity	Typically ≥98%	[1] [2]
Appearance	Not explicitly stated in search results, but likely a solid.	
Solubility	No specific data available in search results.	[1] [2]
Storage	Room temperature.	[1] [2]
Shelf Life	Approximately 1095 days (3 years).	[1] [2]

Safety, Handling, and Storage Protocols

Given the hazardous nature of many laboratory chemicals, adherence to strict safety protocols is paramount. The following guidelines have been synthesized from available Safety Data Sheets (SDS) for **Ethyl 3-boronobenzenesulfonamide** and related compounds.[\[3\]](#)[\[4\]](#)

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 3-boronobenzenesulfonamide is classified as a hazardous substance. The primary hazards are:

- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[3\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[\[3\]](#)
- Specific Target Organ Toxicity, Single Exposure (Category 3): May cause respiratory irritation.[\[3\]](#)

Mandatory PPE:

- Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[4\]](#)
- Hand Protection: Wear appropriate protective gloves (e.g., nitrile rubber) to prevent skin contact.[\[4\]](#)
- Body Protection: Wear a lab coat or other protective clothing.[\[4\]](#)
- Respiratory Protection: If handling as a powder or in a way that generates dust or aerosols, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[4\]](#)

First Aid Measures

- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[3\]](#)[\[4\]](#)
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[3\]](#)[\[4\]](#)

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[3][4]
- If Swallowed: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[4]

Handling and Storage

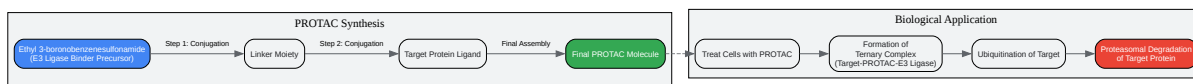
- Handling: Use only in a well-ventilated area, preferably in a chemical fume hood.[3] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3] Wash hands thoroughly after handling. [3][4]
- Storage: Store in a tightly closed container in a dry and well-ventilated place.[4] The recommended storage temperature is room temperature.[1][2]

Theoretical Application in Targeted Protein Degradation

While specific experimental data for **Ethyl 3-boronobenzenesulfonamide** is not readily available in the public domain, its classification as a "Protein Degradation Building Block" provides a strong indication of its intended application. The following section outlines the theoretical workflow for its use in the synthesis of PROTACs.

Conceptual Workflow for PROTAC Synthesis

The diagram below illustrates the general workflow for synthesizing a PROTAC, where a building block like **Ethyl 3-boronobenzenesulfonamide** could be incorporated.



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Caption: General workflow for PROTAC synthesis and application.

Step-by-Step Protocol for a Hypothetical Coupling Reaction

The following is a generalized, hypothetical protocol for a Suzuki-Miyaura cross-coupling reaction, a common method for functionalizing boronic acids. This is an illustrative example and has not been specifically tested for **Ethyl 3-boronobenzenesulfonamide**. Researchers must optimize conditions for their specific reaction.

Objective: To couple **Ethyl 3-boronobenzenesulfonamide** with an aryl halide-containing linker.

Materials:

- **Ethyl 3-boronobenzenesulfonamide**
- Aryl halide linker (e.g., (4-bromophenyl)methanol)
- Palladium catalyst (e.g., Pd(PPh₃)₄)
- Base (e.g., K₂CO₃ or Cs₂CO₃)
- Anhydrous solvent (e.g., 1,4-dioxane or DMF/water mixture)
- Inert gas (Argon or Nitrogen)
- Standard glassware for anhydrous reactions

Protocol:

- **Reaction Setup:** In a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar and a condenser, add **Ethyl 3-boronobenzenesulfonamide** (1.0 eq).
- **Reagent Addition:** Add the aryl halide linker (1.1 eq), the palladium catalyst (0.05 eq), and the base (2.0-3.0 eq).
- **Inert Atmosphere:** Evacuate and backfill the flask with an inert gas (e.g., Argon) three times.

- Solvent Addition: Add the anhydrous solvent via syringe.
- Reaction: Heat the reaction mixture to the desired temperature (e.g., 80-100 °C) and stir for the required time (monitor by TLC or LC-MS).
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography.
- Characterization: Characterize the final product by ^1H NMR, ^{13}C NMR, and mass spectrometry.

Conclusion

Ethyl 3-boronobenzenesulfonamide is a valuable building block for the synthesis of complex molecules, particularly in the burgeoning field of targeted protein degradation. While specific applications and detailed experimental protocols are yet to be widely published, its chemical structure and classification point towards its utility in constructing bifunctional degraders. This guide provides the essential safety, handling, and theoretical application information to enable researchers to confidently and safely incorporate this compound into their synthetic workflows. As with any novel reagent, careful planning, adherence to safety protocols, and methodical optimization of reaction conditions are crucial for successful outcomes.

References

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